

A Technical Guide to the Physical Characteristics of Pent-3-yn-2-one

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Compound of Interest

Compound Name: Pent-3-yn-2-one

Cat. No.: B1595052

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Introduction: **Pent-3-yn-2-one** (CAS No: 7299-55-0) is a chemically reactive, water-clear liquid characterized by a pronounced and unpleasant odor.^{[1][2]} As an α,β -unsaturated ketone containing an alkyne functional group, its unique electronic and structural properties make it a valuable intermediate in organic synthesis. This technical guide provides an in-depth overview of the core physical characteristics of **Pent-3-yn-2-one**, details the experimental protocols for their determination, and presents visualized workflows for these procedures, tailored for researchers, scientists, and professionals in drug development.

Core Physical Properties

The fundamental physical constants of a compound are critical for its application in research and development, influencing reaction conditions, purification methods, and formulation strategies. The key physical properties of **Pent-3-yn-2-one** are summarized below.

| Property | Value | Units | Reference |
|-------------------|---------------------------------|-------------------|-----------|
| Molecular Formula | C ₅ H ₆ O | N/A | [3][4] |
| Molecular Weight | 82.102 | g/mol | [4][5] |
| Boiling Point | 105.1 (at 760 mmHg) | °C | [5][6] |
| 133 | °C | [1][2] | |
| Melting Point | -28.7 | °C | [1][2] |
| Density | 0.897 | g/cm ³ | [5][6] |
| Refractive Index | 1.421 | N/A | [5] |

Experimental Protocols

Accurate determination of physical properties requires standardized and precise experimental methodologies. The following sections detail the protocols for measuring the key characteristics of a liquid compound like **Pent-3-yn-2-one**.

Determination of Boiling Point (Capillary Method)

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. In the capillary method, a small amount of liquid is heated, and the temperature at which a continuous stream of vapor bubbles emerges and then ceases upon cooling is recorded as the boiling point.

Apparatus:

- Melting point apparatus or Thiele tube
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (oil or aluminum block)

Procedure:

- Add a small volume (a few milliliters) of **Pent-3-yn-2-one** to the fusion tube.
- Place the capillary tube into the liquid with its open end down.
- Attach the fusion tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- Insert the assembly into the heating bath.
- Heat the apparatus gently. A stream of bubbles will emerge from the capillary as trapped air expands and is replaced by the substance's vapor.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- Record the temperature at the precise moment the bubbling stops and the liquid begins to enter the capillary tube. This temperature is the boiling point.

Determination of Melting Point

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this occurs over a narrow range. Since **Pent-3-yn-2-one** is a liquid at room temperature, this protocol would involve cooling the substance until it solidifies before heating.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Cooling bath (e.g., dry ice/acetone)
- Thermometer

Procedure:

- Introduce a small amount of liquid **Pent-3-yn-2-one** into a capillary tube.
- Freeze the sample by immersing the capillary tube in a cooling bath until the contents are completely solid.
- Quickly place the capillary tube into the melting point apparatus.
- Heat the sample at a controlled, slow rate (e.g., 1-2°C per minute) as it approaches the expected melting point.
- Record the temperature at which the first drop of liquid appears (onset of melting).
- Record the temperature at which the last crystal of solid disappears (completion of melting). The melting point is reported as this temperature range.

Determination of Density

Principle: Density is the mass of a substance per unit volume ($\rho = m/V$). It is determined by accurately measuring the mass of a known volume of the liquid.

Apparatus:

- Analytical balance (accurate to ± 0.001 g)
- Graduated cylinder or pycnometer (for higher accuracy)
- Thermometer

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder or pycnometer.
- Carefully add a specific volume of **Pent-3-yn-2-one** (e.g., 5.0 mL) to the cylinder. Record the exact volume.
- Measure and record the combined mass of the cylinder and the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder.

- Calculate the density by dividing the mass of the liquid by its volume.
- Measure and report the temperature at which the measurement was taken, as density is temperature-dependent.

Determination of Refractive Index

Principle: The refractive index (n) of a substance is a dimensionless number that describes how fast light propagates through it. It is a characteristic property that is dependent on temperature and the wavelength of light used.

Apparatus:

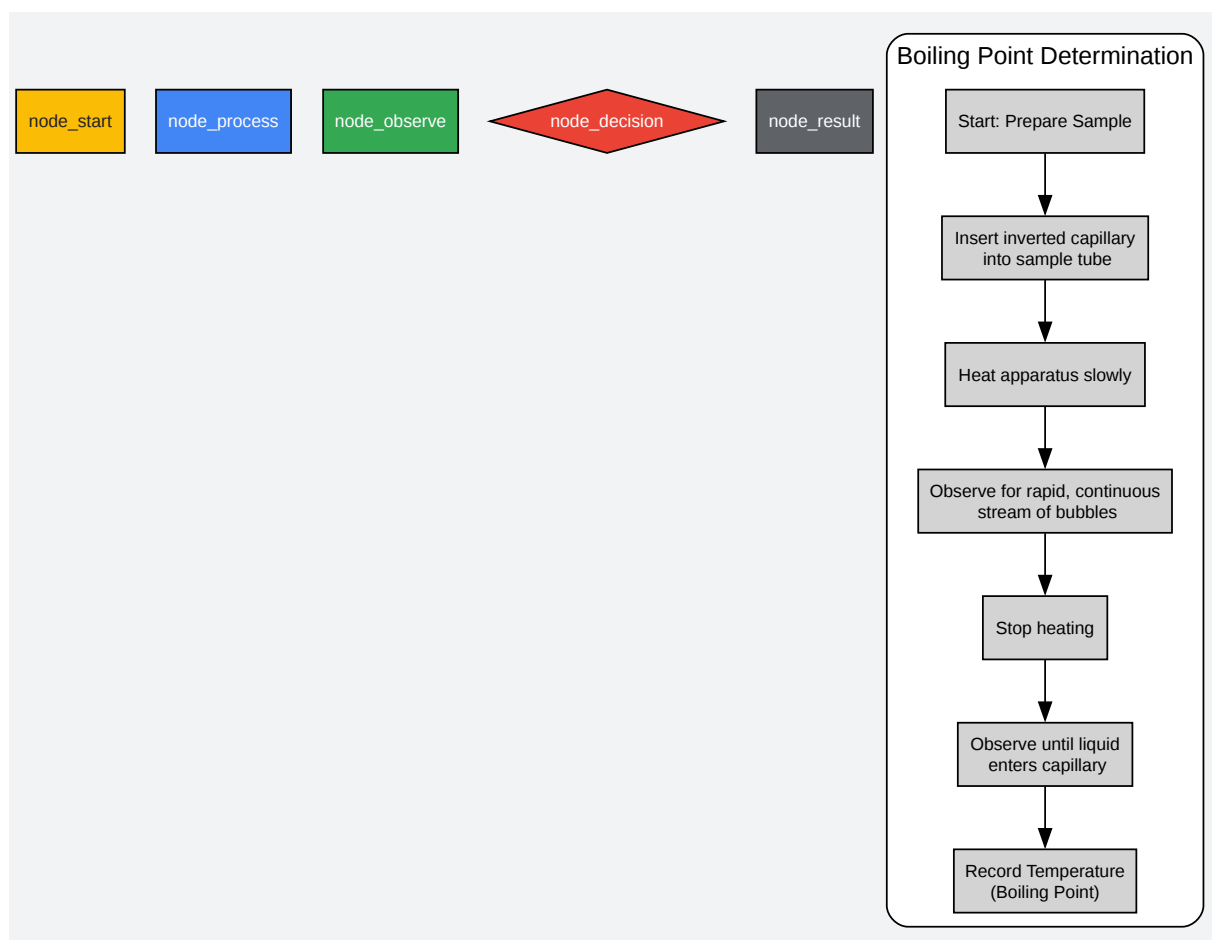
- Abbe refractometer
- Constant temperature water bath
- Light source (typically a sodium-D line at 589 nm)
- Dropper

Procedure:

- Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
- Ensure the prism surfaces are clean and dry.
- Using a dropper, place a few drops of **Pent-3-yn-2-one** onto the lower prism.
- Close the prisms and allow the sample to equilibrate to the desired temperature, controlled by the circulating water bath (commonly 20°C or 25°C).
- Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index value from the instrument's scale.

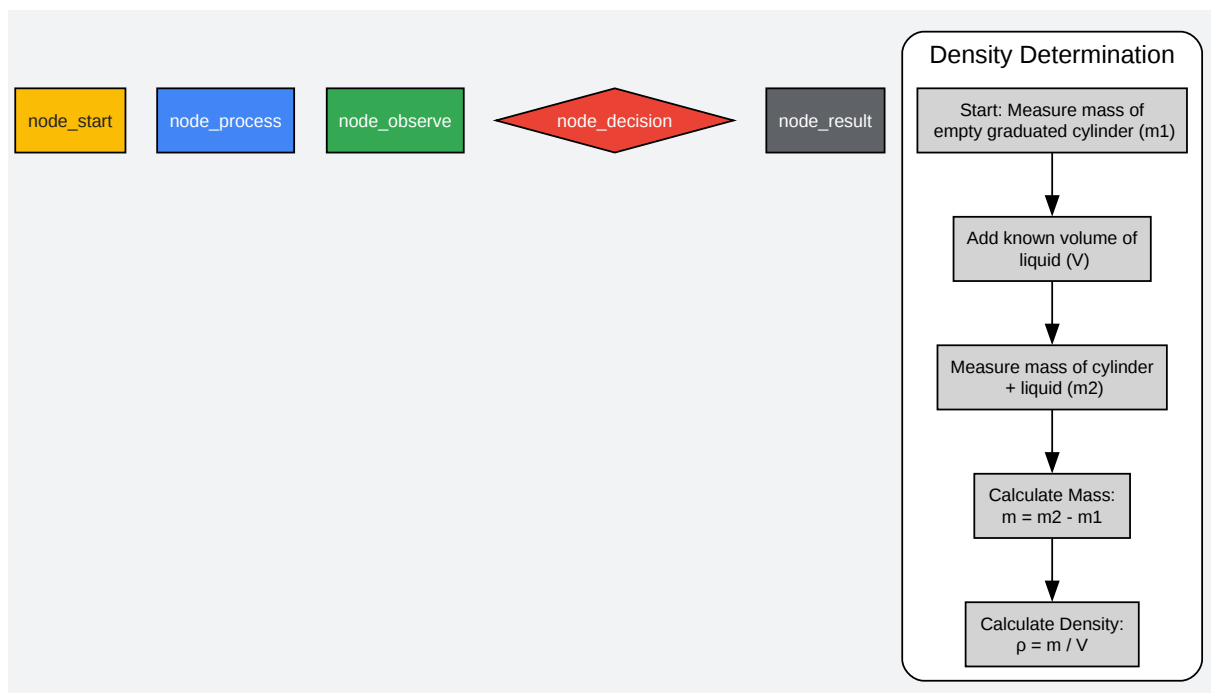
Visualized Experimental Workflows

To further elucidate the logical flow of the experimental procedures, the following diagrams have been generated using the Graphviz DOT language.



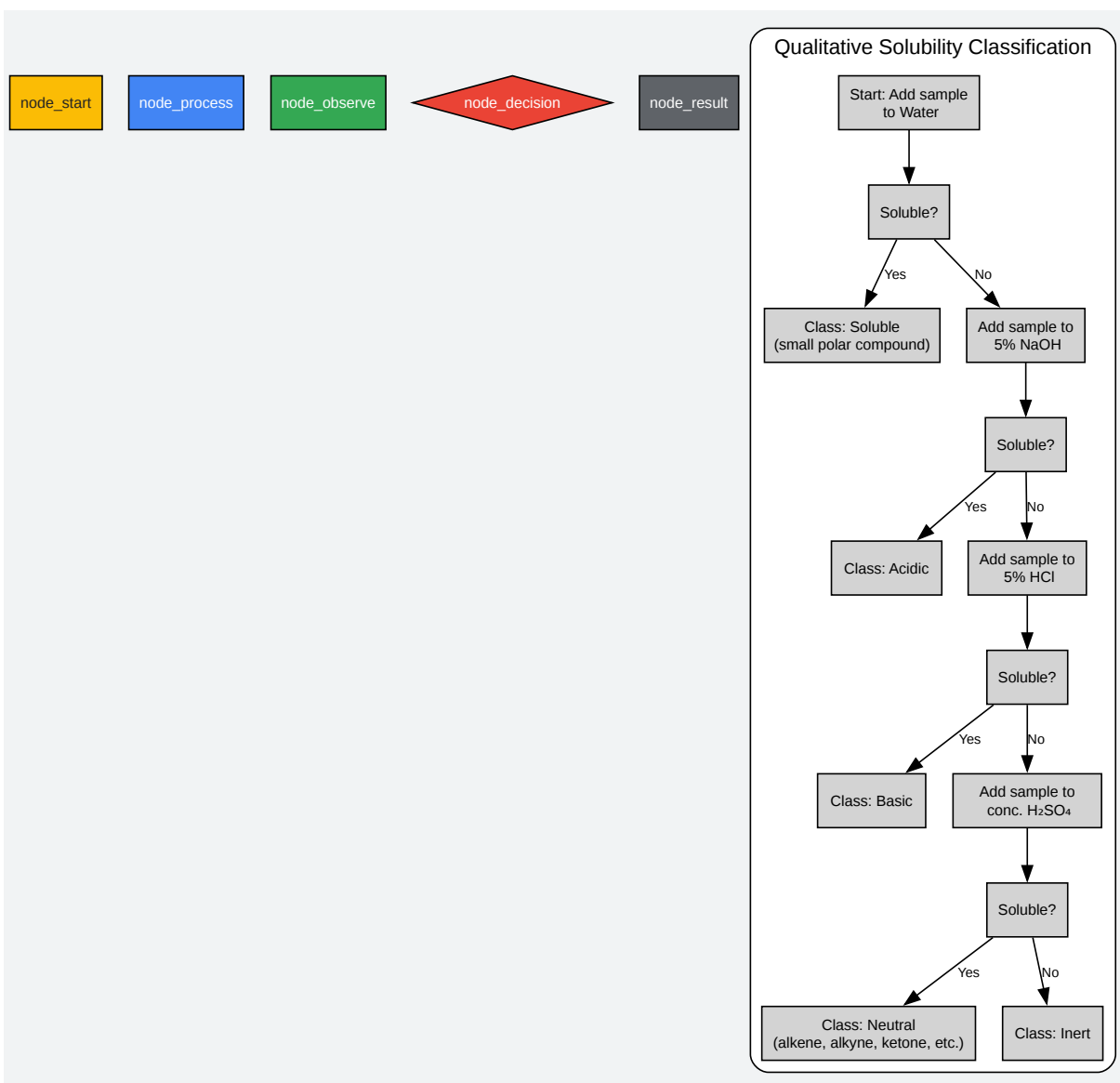
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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination of a Liquid.



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